

Technical Support Center: RB-CO-Peg5-C2-CO-VH032 Experiments

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Compound of Interest

Compound Name: RB-CO-Peg5-C2-CO-VH032

Cat. No.: B15620701

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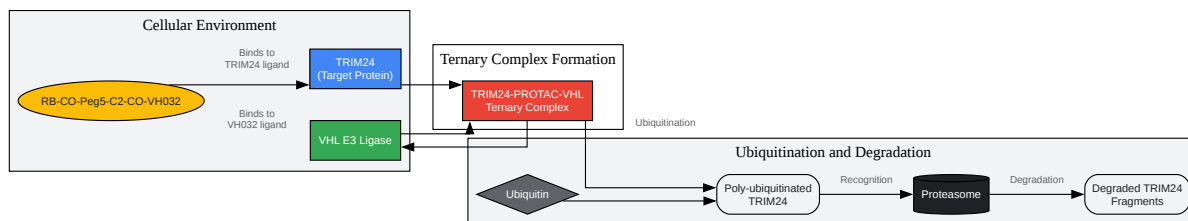
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **RB-CO-Peg5-C2-CO-VH032**, a PROTAC® degrader of the TRIM24 protein that can inactivate the mTOR signaling pathway.^{[1][2]}

Frequently Asked Questions (FAQs)

Q1: What is **RB-CO-Peg5-C2-CO-VH032** and how does it work?

RB-CO-Peg5-C2-CO-VH032 is a heterobifunctional small molecule known as a Proteolysis Targeting Chimera (PROTAC). It is designed to induce the selective degradation of the TRIM24 protein. It consists of three key components: a ligand that binds to the TRIM24 protein, a proprietary linker (Peg5-C2-CO), and a VH032 ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase. By bringing TRIM24 and VHL in close proximity, the PROTAC facilitates the ubiquitination of TRIM24, marking it for degradation by the proteasome. This degradation can subsequently inactivate the mTOR signaling pathway.

Diagram: Mechanism of Action of **RB-CO-Peg5-C2-CO-VH032**



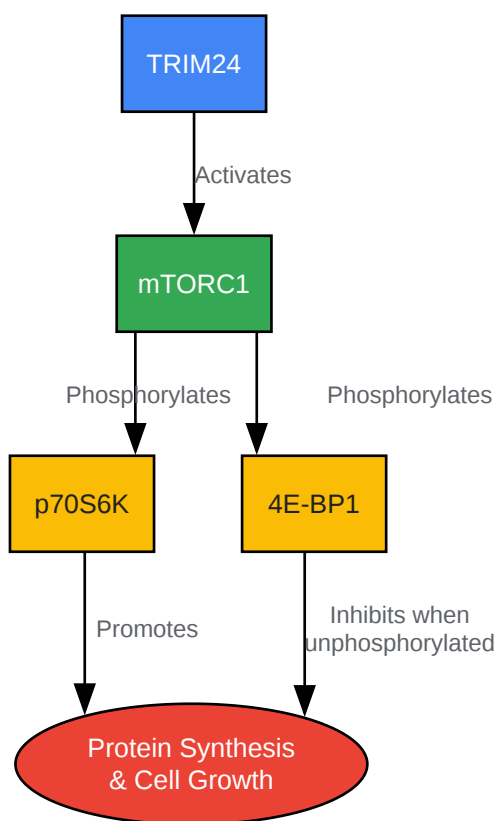
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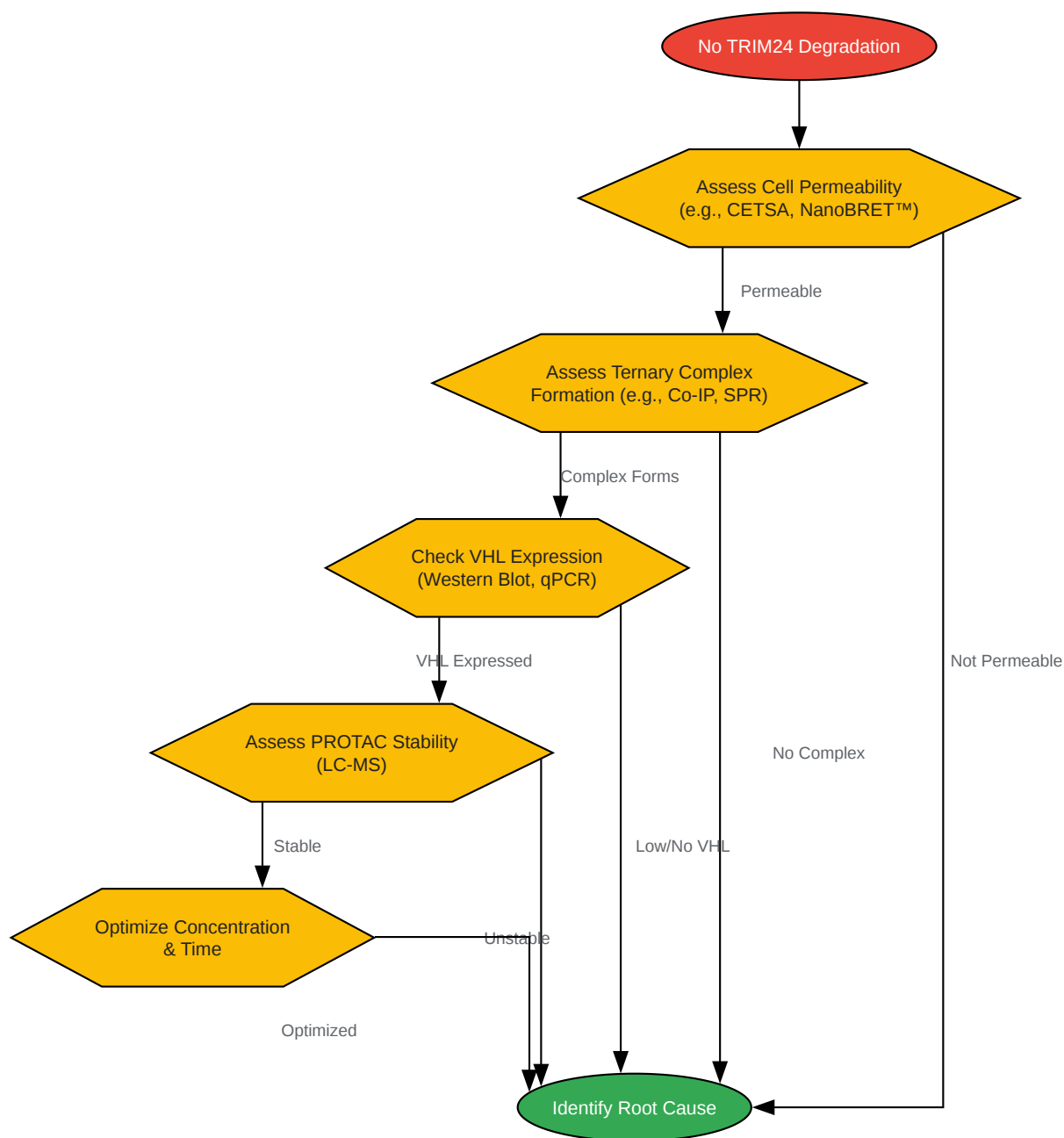
Caption: Workflow of **RB-CO-Peg5-C2-CO-VH032** mediated protein degradation.

Q2: What are the expected downstream effects of TRIM24 degradation?

Degradation of TRIM24 by **RB-CO-Peg5-C2-CO-VH032** is expected to lead to the inactivation of the mTOR signaling pathway. This can be observed by a decrease in the phosphorylation of mTOR and its downstream effectors such as p70S6K and 4E-BP1. Functionally, this can result in anti-proliferative effects and the induction of apoptosis in sensitive cell lines.

Diagram: Simplified mTOR Signaling Pathway





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References

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- 2. RB-CO-PEG5-C2-CO-VH032 | CymitQuimica [cymitquimica.com]
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